

Application of 4-Ethyloctanal in Perfumery: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 4-Ethyloctanal

Cat. No.: B3054142

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Introduction

4-Ethyloctanal is a versatile fragrance ingredient with a complex and multifaceted olfactory profile. This aldehyde is characterized by a unique combination of floral, waxy, fatty, milky, citrus, and fruity notes, making it a valuable component in the creation of a wide array of fragrances.^[1] Its application extends from fine fragrances and personal care products, such as soaps and lotions, to household items like air fresheners and cleaning agents.^{[1][2][3]} This document provides detailed application notes, experimental protocols, and data presentation for the effective use of **4-Ethyloctanal** in perfumery and related research.

Beyond its use in fragrances, **4-Ethyloctanal** has been identified as a significant molecule in chemical communication, particularly in mammalian systems. It acts as a primer pheromone in goats, initiating a cascade of physiological events necessary for reproduction, highlighting its potential for broader biological and drug development research.^{[1][4]}

Olfactory Profile and Applications

4-Ethyloctanal possesses a distinctive orange and costus-like odor, contributing a green and floral note to fragrance compositions.^{[2][3]} Its complex scent profile allows for its use in a variety of fragrance families.

Table 1: Olfactory Descriptors for **4-Ethyl octanal**

Olfactory Descriptor	Associated Nuances
Floral	Green, fresh
Waxy	Fatty, clean
Fatty	Rich, animalic
Milky	Creamy, lactonic
Citrus	Orange-like, fresh
Fruity	Berry-like

Source:[1]

The recommended usage level of **4-Ethyl octanal** in a perfumed article typically ranges from 0.005 to 10 weight percent, with a preferred range of 0.1 to 8 weight percent, and most preferably from 0.5 to 5 weight percent.[2][3]

Physicochemical Properties

A clear, colorless liquid, **4-Ethyl octanal** is soluble in ethanol and many non-polar solvents, but insoluble in water.[5]

Table 2: Physicochemical Properties of **4-Ethyl octanal**

Property	Value
Molecular Formula	C10H20O
Molecular Weight	156.27 g/mol
Boiling Point	201.00 to 203.00 °C @ 760.00 mm Hg
Density	0.834 - 0.842 g/cm ³ (at 20°C)
Refractive Index	1.427 - 1.434 (at 20°C)
Solubility	Insoluble in water; soluble in ethanol

Source:[5][6]

Experimental Protocols

Incorporation into Fragrance Formulations

The following protocol describes a general method for incorporating **4-Ethyl octanal** into a fragrance concentrate.

Objective: To prepare a fragrance concentrate containing **4-Ethyl octanal**.

Materials:

- **4-Ethyl octanal**
- Other fragrance raw materials (essential oils, aroma chemicals)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Calibrated pipettes or digital scale

Protocol:

- Preparation of the Fragrance Base: Weigh or pipette the individual fragrance raw materials (excluding **4-Ethyl octanal**) into a clean glass beaker according to the desired formulation.
- Blending: Gently stir the mixture with a glass rod until a homogenous solution is achieved.
- Addition of **4-Ethyl octanal**: Weigh or pipette the desired amount of **4-Ethyl octanal** and add it to the fragrance base.
- Final Blending: Stir the mixture thoroughly to ensure complete incorporation of **4-Ethyl octanal**.
- Maturation: Cover the beaker and allow the concentrate to mature for a specified period (typically 24-72 hours) at room temperature to allow the fragrance notes to meld.

- Dilution (optional): The fragrance concentrate can then be diluted with ethanol to the desired concentration for the final product (e.g., Eau de Parfum, Eau de Toilette).

Example Formulation: A patent for the use of **4-Ethyl octanal** provides the following example of a fragrance formulation:

Table 3: Example Fragrance Formulation Incorporating **4-Ethyl octanal**

Ingredient	Parts by Weight
Aldehyde C-12 MNA (10% in DEP)	5
Linalool	10
Linalyl Acetate	10
Phenyl Ethyl Alcohol	10
Terpineol	5
Geraniol	5
Cyclamen Aldehyde	5
Lilial	10
Lyr al	10
Hedione	15
Galaxolide (50% in DEP)	10
4-Ethyl octanal	5
Dipropylene Glycol (DPG)	10
Total	110

This formulation is described as having a green, floral note, partially attributed to the inclusion of **4-Ethyl octanal**.[\[3\]](#)

Stability Testing

This protocol outlines a method for assessing the stability of a fragrance containing **4-Ethyl octanal** in a consumer product base (e.g., lotion).

Objective: To evaluate the physical and chemical stability of a fragrance containing **4-Ethyl octanal** in a lotion base over time and under various conditions.

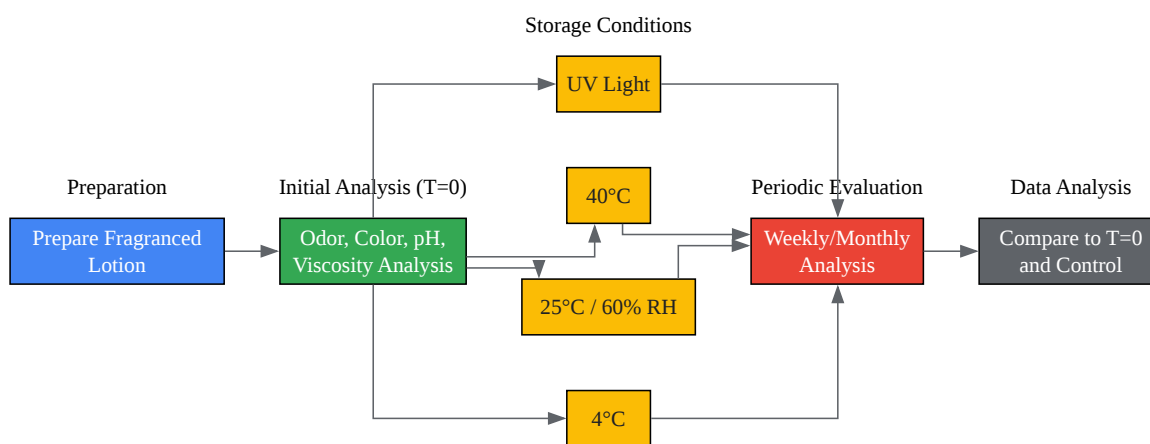
Materials:

- Fragrance concentrate containing **4-Ethyl octanal**
- Lotion base
- Glass jars with airtight lids
- Incubators/ovens set at various temperatures (e.g., 4°C, 25°C, 40°C)
- UV light chamber
- pH meter
- Viscometer

Protocol:

- Sample Preparation: Incorporate the fragrance concentrate into the lotion base at a predetermined concentration (e.g., 0.5% w/w). Mix thoroughly until homogenous.
- Initial Analysis: Immediately after preparation, analyze the initial properties of the fragranced lotion:
 - Odor: Evaluate the scent profile.
 - Color: Observe the color.
 - pH: Measure the pH.
 - Viscosity: Measure the viscosity.

- **Storage Conditions:** Aliquot the fragranced lotion into separate glass jars and store them under the following conditions:
 - 4°C (refrigerated)
 - 25°C / 60% RH (room temperature)
 - 40°C (accelerated aging)
 - UV light exposure (cycled)
- **Periodic Evaluation:** At specified time points (e.g., 1, 2, 4, 8, and 12 weeks), remove samples from each storage condition and evaluate for any changes in odor, color, pH, and viscosity compared to the initial analysis and the control sample stored at 4°C.
- **Data Analysis:** Record all observations and measurements. A significant change in any of the parameters indicates potential instability.



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Diagram 1: Stability Testing Workflow for a Fragranced Product.

Sensory Evaluation

This protocol describes a triangle test to determine if there is a perceivable difference between a standard fragrance and a fragrance containing **4-EthylOctanal**.

Objective: To determine if the addition of **4-EthylOctanal** to a fragrance accord is sensorially perceptible.

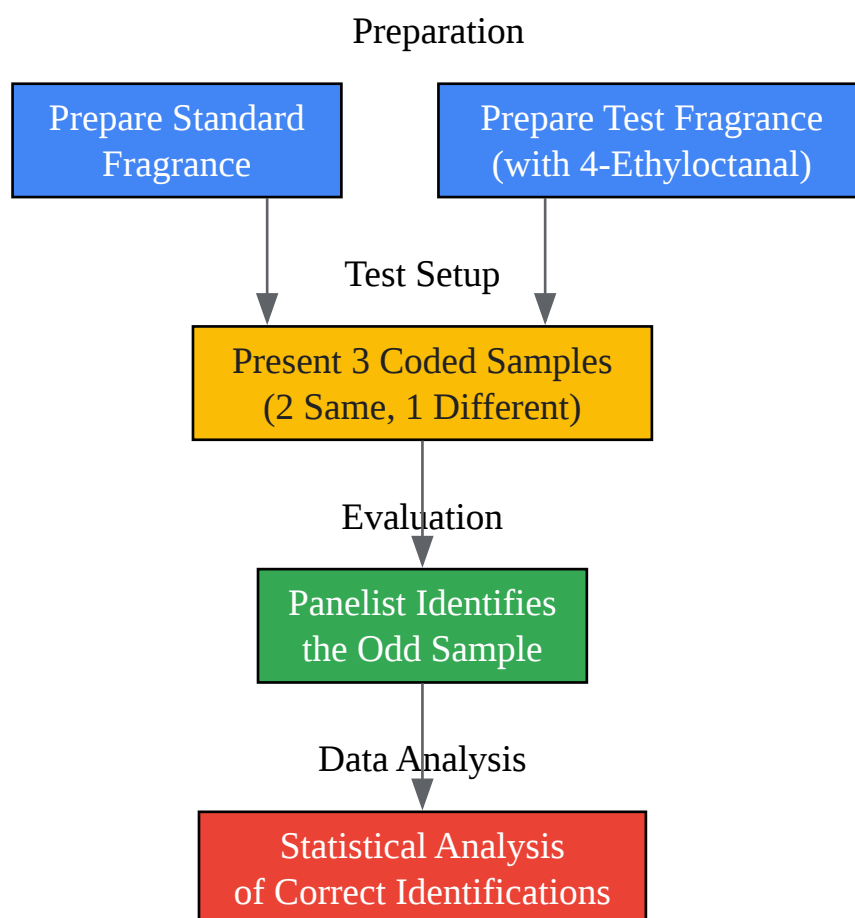
Materials:

- Standard fragrance accord (without **4-EthylOctanal**)
- Test fragrance accord (with **4-EthylOctanal**)
- Ethanol (perfumer's grade) for dilution
- Perfume blotters
- Sensory panel of trained evaluators (minimum of 15)
- Odor-free sensory evaluation booths

Protocol:

- Sample Preparation: Dilute both the standard and test fragrance accords to a suitable concentration in ethanol (e.g., 10%).
- Coding: Code the samples with random three-digit numbers.
- Triangle Test Setup: For each panelist, present three coded blotters. Two blotters will be dipped in the same fragrance (either standard or test), and one will be different. The order of presentation should be randomized for each panelist.
- Evaluation: Instruct each panelist to sniff the three blotters from left to right and identify the sample that is different from the other two.
- Data Collection: Record the responses from each panelist.

- Data Analysis: Analyze the results using a statistical table for triangle tests to determine if the number of correct identifications is statistically significant ($p < 0.05$).



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Diagram 2: Sensory Evaluation Workflow using a Triangle Test.

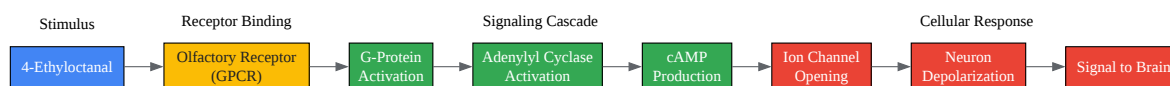
Safety and Regulatory Information

4-Ethyl octanal is listed as a fragrance ingredient by the International Fragrance Association (IFRA). As with all fragrance materials, it is essential to adhere to the concentration limits and guidelines established by IFRA and other regulatory bodies to ensure consumer safety. A comprehensive safety assessment, including considerations for skin sensitization, should be conducted for any final product containing this ingredient.

Signaling Pathways and Interactions

While specific signaling pathway diagrams for **4-EthylOctanal**'s interaction with olfactory receptors are not available, its mechanism of action is understood to follow the general principles of olfaction. As a volatile aldehyde, it binds to specific G-protein coupled receptors in the olfactory epithelium, triggering a signaling cascade that results in the perception of its characteristic scent.

Its role as a primer pheromone in goats suggests a more complex interaction with the endocrine system, likely involving the stimulation of the gonadotropin-releasing hormone (GnRH) pulse generator.[1] This highlights a potential area for further research into its biological activity.



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Diagram 3: General Olfactory Signaling Pathway.

Conclusion

4-EthylOctanal is a valuable and versatile aroma chemical with a complex and desirable olfactory profile. Its successful application in perfumery requires a thorough understanding of its scent characteristics, physicochemical properties, and performance in various product bases. The protocols and information provided in this document offer a comprehensive guide for researchers, scientists, and drug development professionals to effectively utilize **4-EthylOctanal** in their formulations and research endeavors. Further investigation into its substantivity, stability in a wider range of consumer products, and its specific interactions with other fragrance ingredients will continue to enhance its application in the fragrance industry and beyond.

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